

2-Butylphenol CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butylphenol

Cat. No.: B3051182

[Get Quote](#)

An In-depth Technical Guide to **2-Butylphenol**: Isomers, Properties, and Synthesis

This technical guide provides a comprehensive overview of **2-butylphenol**, a significant organic compound utilized in various industrial and research applications. Due to the existence of different isomers based on the structure of the butyl group, this guide will address the distinct properties and characteristics of 2-n-butylphenol, 2-sec-butylphenol, and 2-tert-butylphenol. This document is intended for researchers, chemists, and professionals in drug development, offering detailed data, experimental protocols, and visualizations of relevant chemical processes.

Isomers of 2-Butylphenol

The term "**2-butylphenol**" can refer to three distinct isomers, each with a unique Chemical Abstracts Service (CAS) number and slightly different physical properties. The position of the butyl group at the ortho position to the hydroxyl group is constant, but the structure of the butyl group itself varies.

- 2-n-Butylphenol: The butyl group is a straight chain ($\text{CH}_3\text{CH}_2\text{CH}_2\text{CH}_2$ -).
- 2-sec-Butylphenol: The butyl group is branched at the first carbon ($\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)$ -).
- 2-tert-Butylphenol: The butyl group is a tertiary butyl group ($(\text{CH}_3)_3\text{C}$ -).

Physicochemical Properties

The structural differences among the isomers of **2-butylphenol** lead to variations in their physical and chemical properties. The following tables summarize key quantitative data for each isomer.

Table 1: General Properties

Property	2-n-Butylphenol	2-sec-Butylphenol	2-tert-Butylphenol
CAS Number	3180-09-4[1][2]	89-72-5[3][4][5][6]	88-18-6[7][8][9][10][11]
Molecular Formula	C ₁₀ H ₁₄ O[1][2]	C ₁₀ H ₁₄ O[3][4][5]	C ₁₀ H ₁₄ O[7][8][9][10]
Molecular Weight	150.22 g/mol [1][2]	150.22 g/mol [3][4][5]	150.22 g/mol [8][9][10]
Appearance	Colorless to pale yellow liquid[12]	Amber clear liquid[3]	Colorless oil/liquid[8][10][11]

Table 2: Physical Properties

Property	2-n-Butylphenol	2-sec-Butylphenol	2-tert-Butylphenol
Melting Point	-20 °C[12]	12 °C[3]	-7 °C[8][9][10][13]
Boiling Point	233-235 °C[12]	226-228 °C[3]	224 °C[9][10][11][13]
Density	Not specified	0.982 g/cm ³ [3]	0.978 g/mL at 25°C[8][9]
Vapor Pressure	0.036 mmHg @ 25°C[12]	0.05 mmHg @ 25°C[3]	0.05 mmHg @ 20°C[9][13]
Flash Point	Not specified	112 °C[3]	110 °C[13]
Refractive Index (n ₂₀ /D)	Not specified	Not specified	1.523[9]
Solubility	Insoluble in water[3]	Insoluble in water[3]	Moderately soluble in water; soluble in organic solvents and basic water[7][8]

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of **2-butylphenol** isomers.

Synthesis of 2-tert-Butylphenol via Friedel-Crafts Alkylation

The industrial preparation of 2-tert-butylphenol is commonly achieved through the acid-catalyzed alkylation of phenol with isobutene.^{[8][11][14]}

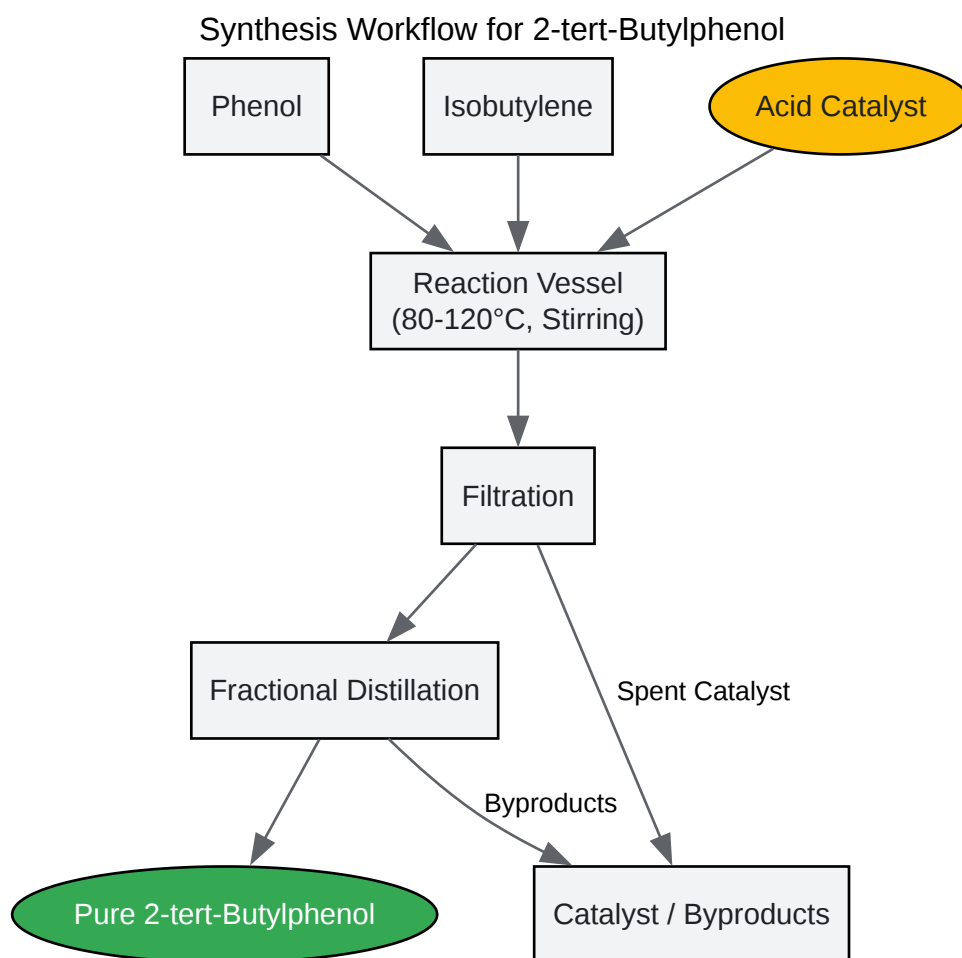
Objective: To synthesize 2-tert-butylphenol by reacting phenol with isobutylene using an acid catalyst.

Materials:

- Phenol
- Isobutylene gas
- Acid catalyst (e.g., sulfonated polystyrene-polydivinylbenzene ion exchange resin, acid-supported alumina)^[14]
- Reaction vessel (e.g., three-necked flask or autoclave)
- Stirring mechanism
- Heating mantle
- Gas flow controller
- Condenser
- Distillation apparatus

Procedure:

- **Catalyst and Reactant Charging:** Charge the reaction vessel with a measured amount of phenol and the acid catalyst. For example, a weight ratio of 1:0.05 for phenol to activated clay can be used.^[7]
- **Heating:** Heat the mixture to the desired reaction temperature (e.g., 80-120°C) with continuous stirring.^[7]
- **Introduction of Alkylating Agent:** Introduce a controlled flow of isobutylene gas into the reaction mixture. The molar ratio of phenol to isobutylene is typically maintained around 1:1.2.^[7]
- **Reaction Monitoring:** The reaction progress can be monitored by techniques such as Gas Chromatography (GC) to determine the conversion of phenol and the selectivity towards 2-tert-butylphenol.
- **Reaction Termination and Catalyst Removal:** Once the desired conversion is achieved, stop the flow of isobutylene and cool the reaction mixture. The solid catalyst is then removed by filtration.
- **Product Purification:** The resulting liquid product, which may contain unreacted phenol and other isomers like 4-tert-butylphenol, is purified by fractional distillation under reduced pressure to isolate the 2-tert-butylphenol.



[Click to download full resolution via product page](#)

General synthesis workflow for 2-tert-butylphenol.

Synthesis of 2-sec-Butylphenol

The synthesis of 2-sec-butylphenol can be achieved by the alkylation of phenol with n-butenes using an aluminum phenoxide catalyst.[15]

Objective: To synthesize 2-sec-butylphenol from phenol and butene-2.

Materials:

- Phenol
- Butene-2
- Aluminum phenoxide catalyst
- High-pressure reactor (autoclave)
- Stirring mechanism
- Heating system
- Dilute aqueous hydrochloric acid
- Distillation apparatus

Procedure:

- **Catalyst and Reactant Charging:** A mixture of phenol and butene-2 (e.g., 1:0.5 to 1:0.85 molar ratio) is charged into the high-pressure reactor containing the aluminum phenoxide catalyst.[\[15\]](#)
- **Reaction Conditions:** The reactor is sealed and heated to a temperature of 180–255°C under a pressure of 1.0–1.8 MPa. The reaction mixture is stirred for at least 30 minutes.[\[15\]](#)
- **Catalyst Hydrolysis:** After the reaction, the mixture is cooled and discharged into a dilute aqueous hydrochloric acid solution to hydrolyze and neutralize the catalyst.
- **Washing:** The organic layer is washed with water until it is neutral.
- **Purification:** The crude product mixture is then subjected to vacuum distillation to separate the desired 2-sec-butylphenol from unreacted phenol and other isomers and byproducts.

Analytical Protocol: Isomeric Purity by GC-MS

Objective: To determine the isomeric purity of a **2-butylphenol** sample using Gas Chromatography-Mass Spectrometry (GC-MS).

Materials and Instrumentation:

- **2-Butylphenol** sample
- High-purity solvent (e.g., dichloromethane or methanol)
- Derivatizing agent (e.g., BSTFA)
- GC-MS system with a suitable capillary column (e.g., DB-5ms)
- Autosampler vials

Procedure:

- **Sample Preparation:** Accurately weigh and dissolve a small amount of the **2-butylphenol** sample in the chosen solvent. For improved chromatographic performance, derivatization may be performed by adding a silylating agent like BSTFA and heating the mixture (e.g., at 60°C for 30 minutes).[\[16\]](#)
- **GC-MS Conditions:**
 - **Injector:** Set to 250°C with a split injection mode.
 - **Carrier Gas:** Helium at a constant flow rate.
 - **Oven Program:** Start at a low temperature (e.g., 100°C), hold for a few minutes, then ramp at a controlled rate (e.g., 10°C/min) to a final temperature (e.g., 250°C) and hold.[\[16\]](#)
 - **MS Detector:** Operate in Electron Ionization (EI) mode, scanning a mass range of m/z 40-450.[\[16\]](#)
- **Data Analysis:** Identify the peaks for each isomer based on their retention times and mass spectra. The relative percentage of each isomer is calculated from the area of its corresponding peak in the total ion chromatogram.

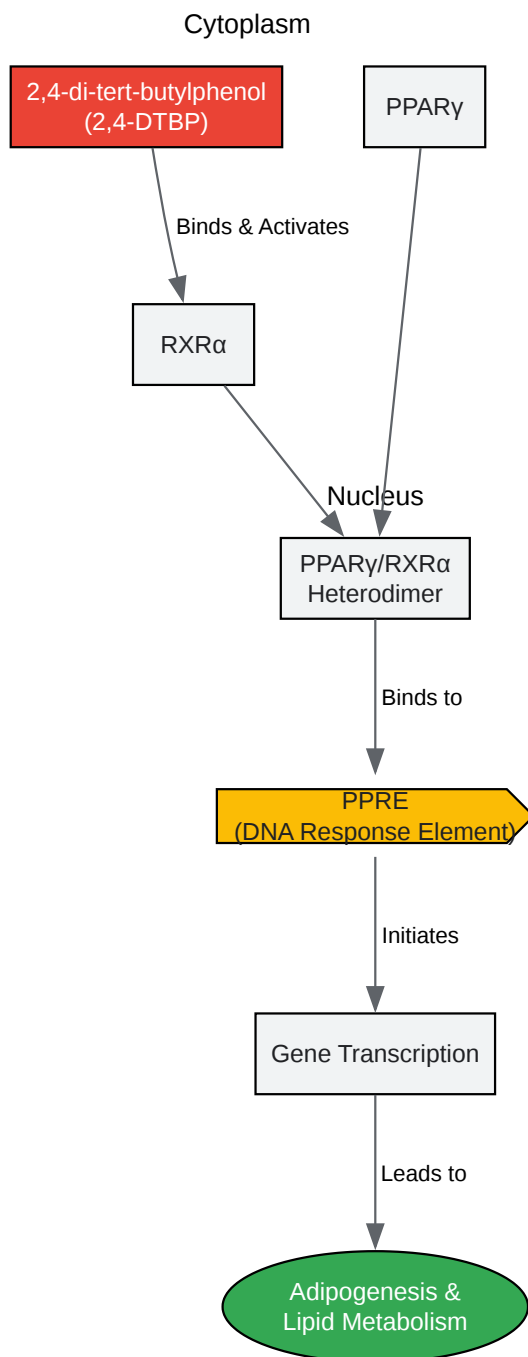
Biological Activity and Signaling Pathways

While data on the specific biological pathways of single-substituted **2-butylphenols** is limited, the closely related compound 2,4-di-tert-butylphenol (2,4-DTBP) is well-studied and known for

its diverse biological activities, including antioxidant, anti-inflammatory, and antimicrobial effects.[\[4\]](#)[\[17\]](#)

Notably, 2,4-DTBP has been identified as an environmental obesogen that can induce adipogenesis (the formation of fat cells).[\[18\]](#)[\[19\]](#) This occurs through the activation of the Retinoid X Receptor (RXR). 2,4-DTBP binds to RXR α , which then forms a heterodimer with Peroxisome Proliferator-Activated Receptor gamma (PPAR γ).[\[18\]](#) This activated PPAR γ /RXR α complex binds to specific DNA sequences, known as Peroxisome Proliferator Response Elements (PPREs), in the promoter regions of target genes. This binding initiates the transcription of genes responsible for adipocyte differentiation and lipid metabolism, such as FABP4 and LPL.[\[18\]](#)

2,4-DTBP Signaling Pathway in Adipogenesis

[Click to download full resolution via product page](#)Activation of the PPAR γ /RXR α pathway by 2,4-di-tert-butylphenol.

Safety and Handling

2-Butylphenol isomers are classified as hazardous chemicals. They are corrosive and can cause severe skin and eye burns.[3] They are also harmful if swallowed or absorbed through the skin and can cause burns to the digestive and respiratory tracts.[3]

Precautionary Measures:

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves, and eye/face protection.
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, bases, and acid chlorides.[20]
- First Aid: In case of contact, immediately flush eyes or skin with plenty of water for at least 15 minutes and seek immediate medical attention. If ingested, do NOT induce vomiting. If inhaled, move to fresh air.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Natural Sources and Bioactivities of 2,4-Di-Tert-Butylphenol and Its Analogs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]

- 5. [PDF] Natural Sources and Bioactivities of 2,4-Di-Tert-Butylphenol and Its Analogs | Semantic Scholar [semanticscholar.org]
- 6. researchgate.net [researchgate.net]
- 7. benchchem.com [benchchem.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. 2, 4-di-tert-butylphenol preparation method (2018) | Guo Jiaoyang [scispace.com]
- 10. benchchem.com [benchchem.com]
- 11. 2-tert-Butylphenol - Wikipedia [en.wikipedia.org]
- 12. Brief About Natural Sources and Bioactivities of 2 4-Di -Tert-Butylphenol [vinatiorganics.com]
- 13. caccl-sdccc.alma.exlibrisgroup.com [caccl-sdccc.alma.exlibrisgroup.com]
- 14. Understanding Butylphenol: Properties, Uses and Production - Vinati Organics [vinatiorganics.com]
- 15. CN1064342C - Process for preparation of o-secondary butyl phenol - Google Patents [patents.google.com]
- 16. benchchem.com [benchchem.com]
- 17. mdpi.com [mdpi.com]
- 18. 2,4-Di-tert-butylphenol Induces Adipogenesis in Human Mesenchymal Stem Cells by Activating Retinoid X Receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 19. biorxiv.org [biorxiv.org]
- 20. guidechem.com [guidechem.com]
- To cite this document: BenchChem. [2-Butylphenol CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3051182#2-butylphenol-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com